Definitive Structural Characterization and Synthesis of 4-Bromo-1-nitroisoquinoline

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Compound of Interest

Compound Name:	*4-Bromo-1-nitroisoquinoline*
CAS No.:	*182184-81-2*
Cat. No.:	*B065665*

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Executive Summary: The Regioselectivity Challenge

In drug discovery, the isoquinoline scaffold is ubiquitous, but 4,1-disubstitution patterns present a unique synthetic challenge. Unlike the 5- and 8-positions, which are accessible via electrophilic aromatic substitution (SEAr), the 4-bromo-1-nitro motif requires a specific sequence to avoid isomeric mixtures.

- The Product: **4-Bromo-1-nitroisoquinoline**.[1][2]
- Primary Utility: orthogonal cross-coupling (C4-Br) and nucleophilic displacement/reduction (C1-NO2).
- Key Differentiator: Superior regiopurity compared to direct nitration routes, which invariably contaminate the product with 5- and 8-nitro isomers.

Comparative Synthesis: Establishing the Route

To guarantee the structure, one cannot rely on direct nitration of 4-bromoisoquinoline. Experimental evidence confirms that the nitrogen lone pair deactivates the pyridine ring,

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directing electrophiles (NO_2^+) to the benzene ring (C5/C8). Therefore, a Nucleophilic Displacement Route is the only self-validating protocol for establishing the 1-nitro position.

Comparison of Synthetic Strategies

Feature	Route A: Direct Nitration	Route B: N-Oxide Activation (Recommended)
Precursor	4-Bromoisoquinoline	4-Bromoisoquinoline -oxide
Reagent	HNO_3 / H_2SO_4	1. $POCl_3$ 1-Cl 2. $AgNO_2$ or $NaNO_2$
Major Product	5-Nitro-4-bromoisoquinoline (and 8-isomer)	1-Nitro-4-bromoisoquinoline
Regiocontrol	Poor (Electronic control favors benzene ring)	Absolute (Chemical logic dictates C1 substitution)
Structural Risk	High (Isomer separation required)	Low (Structure defined by precursor)

Recommended Protocol: The N-Oxide Displacement Pathway

This protocol ensures the bromine remains at C4 (stable) while the nitro group is introduced specifically at C1 via a chloroisoquinoline intermediate.

Step 1: N-Oxidation

- Reactant: 4-Bromoisoquinoline.[3]
- Reagents: m-CPBA (1.2 equiv), DCM, RT, 12h.
- Mechanism: Electrophilic attack on Nitrogen.
- Checkpoint: Appearance of N-O stretch in IR (~1250 cm^{-1}).

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Step 2: Chlorination (The Reissert-Henze Type Activation)

- Reagents: POCl3 (neat or in toluene), reflux, 2h.
- Mechanism: Nucleophilic attack of Cl- at C1 followed by elimination of the activated oxygen.
- Intermediate:4-Bromo-1-chloroisoquinoline.[4][5]
- Validation: 1H NMR shows a downfield shift of H3; MS confirms [M+H]+ pattern for Br/Cl isotopes.

Step 3: Nitro-Substitution

- Reagents: AgNO2 (2.0 equiv) or NaNO2, DMSO/DMF, 60°C.
- Mechanism:

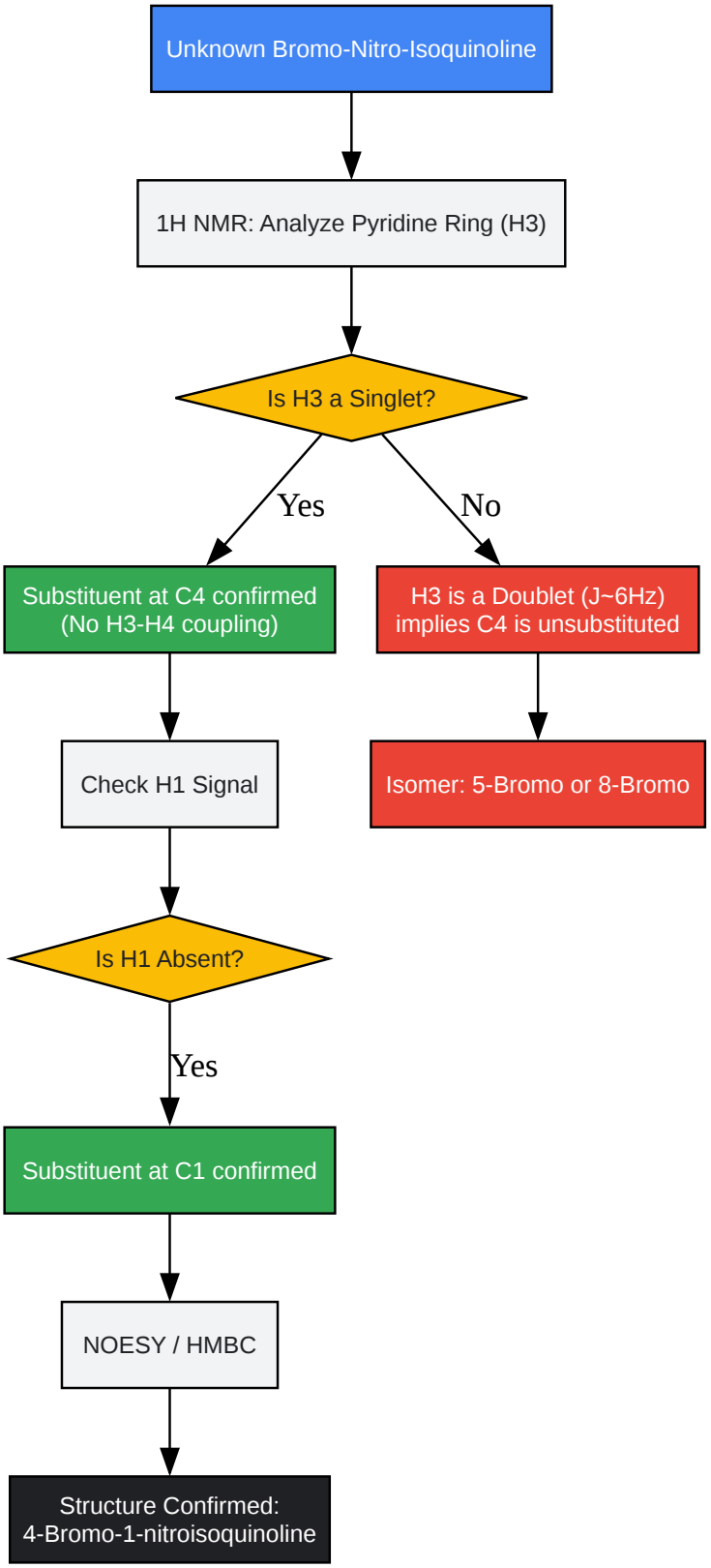
  displacement of Chloride by Nitrite.
- Outcome: Exclusive formation of **4-bromo-1-nitroisoquinoline**.

Structural Elucidation: The Logic Tree

Proving the structure requires distinguishing the product from its likely impurities (5-bromo or 1-bromo isomers). The following analytical logic is self-validating.

Visual Logic of Assignment

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Caption: Decision tree for confirming the 4,1-substitution pattern using 1H NMR coupling constants.

Comparative NMR Data Table

Proton	4-Bromo-1-nitroisoquinoline **(Target)**	5-Bromo-isoquinoline **(Alternative)**	Causality / Diagnostic Feature
H1	Absent	~9.2 ppm (s)	Absence of H1 confirms C1 substitution.
H3	Singlet (~8.8 ppm)	Doublet (J ~6.0 Hz)	Critical Proof: Lack of coupling confirms C4 is substituted (Br).
H4	Absent (Br substituted)	Doublet (J ~6.0 Hz)	Presence of H4 signal rules out 4-bromo structure.
H8	Multiplet / Doublet (Deshielded)	Multiplet	H8 is deshielded by the peri-nitro group at C1 (spatial proximity).

Advanced Validation: 2D NMR

- HMBC: Look for a correlation from H3 to C1. Since C1 bears the nitro group, its chemical shift will be distinct (~150-160 ppm). A correlation from the singlet H3 to this carbon definitively places the protons relative to the substituents.
- NOESY: A lack of NOE between H3 and any other proton confirms its isolation (flanked by N and C4-Br). In contrast, the 5-bromo isomer would show strong COSY/NOESY correlations between H3 and H4.

Performance & Applications

The **4-bromo-1-nitroisoquinoline** scaffold offers superior performance in modular drug synthesis compared to its chloro- or hydrogen-substituted analogues.

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Synthetic Utility Matrix

Reaction Type	4-Bromo-1-nitroisoquinoline	4-Bromoisoquinoline	Advantage
Suzuki Coupling	Reactive at C4	Reactive at C4	Identical: Br is an excellent handle.
Nucleophilic Substitution ( )	Highly Reactive at C1	Inert at C1	Nitro is a leaving group: Allows introduction of amines/alkoxides at C1.
Reduction	Yields 1-Amino-4-bromo	N/A	Access to 1-aminoisoquinolines (kinase inhibitor privilege).

Experimental Workflow: 1-Alkoxy Derivative Synthesis

To demonstrate the "performance" of the nitro group as a leaving group:

- Dissolve **4-bromo-1-nitroisoquinoline** in dry MeOH.
- Add NaOMe (1.1 equiv) at 0°C.
- Monitor by TLC. The nitro group is rapidly displaced to form 4-bromo-1-methoxyisoquinoline.
- Significance: This reaction fails with 4-bromoisoquinoline, proving the activation provided by the 1-nitro moiety.

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